

# Chemical structure and IUPAC name of 2,6-dichloro-3-nitrobenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,6-Dichloro-3-nitrobenzaldehyde

Cat. No.: B1306182

[Get Quote](#)

## An In-depth Technical Guide to 2,6-Dichloro-3-nitrobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **2,6-dichloro-3-nitrobenzaldehyde**, a halogenated nitroaromatic compound of interest in synthetic and medicinal chemistry. This document details its chemical structure, IUPAC nomenclature, and key physicochemical properties. A proposed synthesis protocol, based on the nitration of 2,6-dichlorobenzaldehyde, is presented alongside a potential purification method. Furthermore, this guide explores the reactivity of the constituent functional groups and discusses potential applications in drug discovery and development, drawing parallels with structurally related compounds.

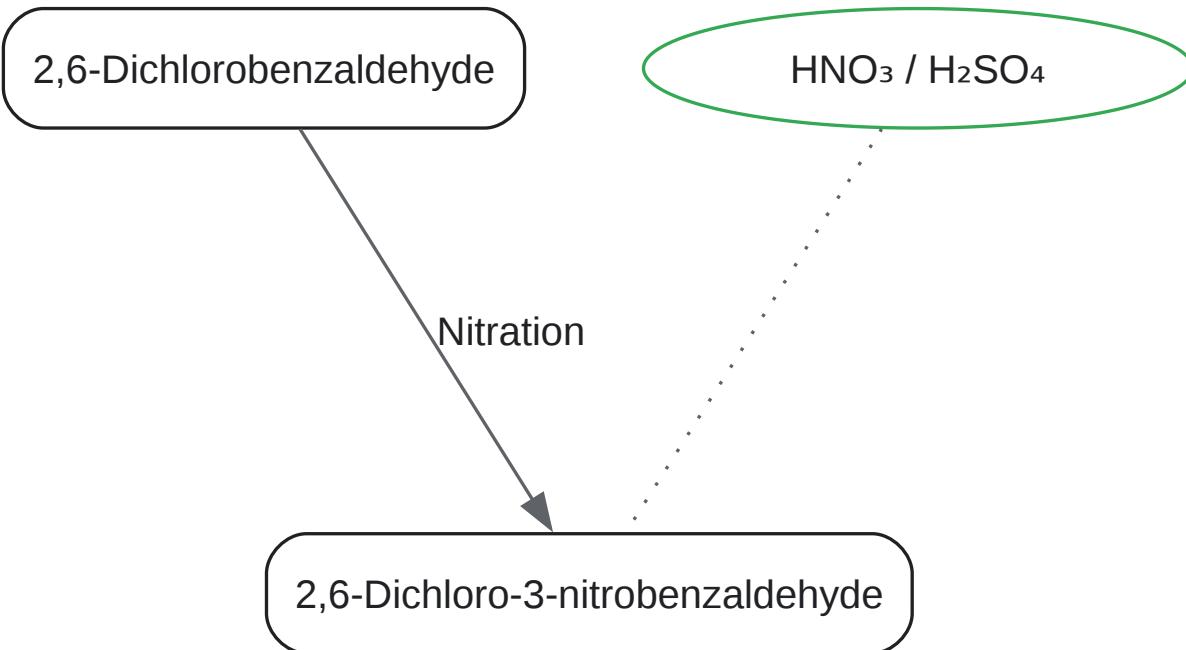
## Chemical Structure and IUPAC Name

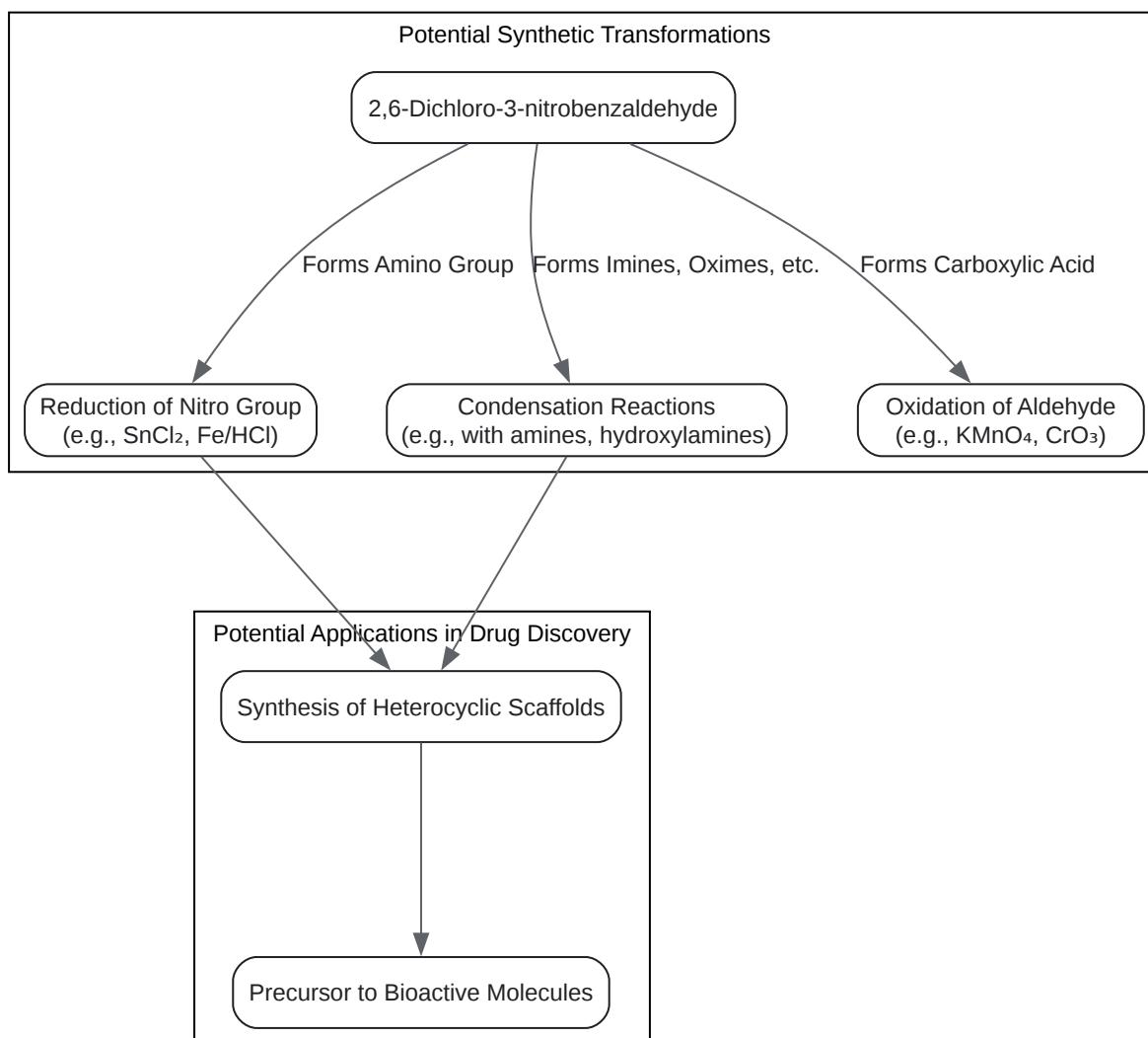
**2,6-Dichloro-3-nitrobenzaldehyde** is an organic compound featuring a benzene ring substituted with two chlorine atoms, a nitro group, and a formyl (aldehyde) group.

- IUPAC Name: **2,6-Dichloro-3-nitrobenzaldehyde**
- Chemical Formula:  $C_7H_3Cl_2NO_3$

- CAS Number: 5866-97-7
- Molecular Weight: 220.01 g/mol

The substituents are positioned on the benzene ring as follows: the aldehyde group is at position 1, the chlorine atoms are at positions 2 and 6, and the nitro group is at position 3.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Chemical structure and IUPAC name of 2,6-dichloro-3-nitrobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1306182#chemical-structure-and-iupac-name-of-2-6-dichloro-3-nitrobenzaldehyde>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)